

# Application Note: Spectrofluorimetric Quantification of Dabigatran Etexilate

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## Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | Dabinol    |
| CAS No.:       | 41993-79-7 |
| Cat. No.:      | B2462359   |

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## Introduction

Dabigatran etexilate is an oral anticoagulant and a direct thrombin inhibitor. It is a prodrug that is converted to its active form, dabigatran, in the body. Accurate and sensitive quantification of dabigatran etexilate is crucial in pharmaceutical development and quality control. This application note describes a simple, rapid, and sensitive spectrofluorimetric method for the quantification of dabigatran etexilate in bulk and pharmaceutical dosage forms. The inherent fluorescence of dabigatran etexilate allows for its direct measurement without the need for complex derivatization steps.

The principle of this method is based on the measurement of the native fluorescence of dabigatran etexilate. The molecule contains polycyclic aromatic systems, including pyridine and benzimidazole rings, which are responsible for its fluorescent properties.[1] When excited at its maximum excitation wavelength, it emits light at a characteristic longer wavelength, and the intensity of this emitted light is directly proportional to the concentration of the drug over a certain range.

## Key Experimental Parameters

Two primary solvent systems have been reported for the spectrofluorimetric analysis of dabigatran etexilate, each with slightly different excitation and emission maxima.

| Parameter                                | Method 1                        | Method 2                   |
|--|---------------------------------|----------------------------|
| Solvent                                  | Methanol:0.1 N HCl (90:10, v/v) | Dimethyl Sulphoxide (DMSO) |
| Excitation Wavelength ( $\lambda_{ex}$ ) | 335 nm[2][3][4]                 | 334 nm[1]                  |
| Emission Wavelength ( $\lambda_{em}$ )   | 400 nm                          | 391 nm                     |

## Method Validation Summary

The described methods have been validated according to the International Conference on Harmonization (ICH) guidelines. The key validation parameters are summarized below.

### Method 1: Methanol/HCl Solvent System (as part of an HPLC-Fluorescence method)

This data is derived from an HPLC-fluorescence detection method but is indicative of the compound's fluorescent properties and sensitivity.

| Parameter                          | Result   |
|------------------------------------|--|
| Linearity Range                    | 10.0 to 1000.0 ng/mL   |
| Correlation Coefficient ( $R^2$ )  | 0.995  |
| Lower Limit of Quantitation (LLOQ) | 10.0 ng/mL   |
| Precision (Within-day %CV)         | 1.38% (at 50.0 ng/mL), 4.83% (at 100.0 ng/mL),<br>2.31% (at 500.0 ng/mL) |

### Method 2: DMSO Solvent System (Direct Spectrofluorimetry)

| Parameter                     | Result               |
|-------------------------------|----------------------|
| Linearity Range               | 0.01 to 1.0 µg/mL    |
| Correlation Coefficient (r)   | 0.989                |
| Regression Equation           | $Y = 154.1x + 12.37$ |
| Limit of Detection (LOD)      | 0.005 µg/mL          |
| Limit of Quantification (LOQ) | 0.015 µg/mL          |
| Accuracy (% Recovery)         | 98.8% to 102.4%      |
| Precision (% RSD)             | < 2%                 |

## Experimental Protocols

### Protocol 1: Quantification of Dabigatran Etxilate using Methanol/HCl Solvent System

#### 1. Materials and Reagents:

- Dabigatran Etxilate reference standard
- Methanol (HPLC grade)
- Hydrochloric acid (HCl), 0.1 N
- Volumetric flasks
- Pipettes
- Quartz cuvettes
- Spectrofluorometer

#### 2. Preparation of Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of dabigatran etxilate reference standard and transfer it to a 100 mL volumetric flask.

- Dissolve and make up the volume with the Methanol:0.1 N HCl (90:10, v/v) solvent mixture.

### 3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of working standard solutions by appropriate serial dilutions with the solvent mixture to cover the desired concentration range (e.g., 10-1000 ng/mL).

### 4. Spectrofluorimetric Measurement:

- Set the excitation wavelength of the spectrofluorometer to 335 nm and the emission wavelength to 400 nm.
- Calibrate the instrument using the solvent mixture as a blank.
- Measure the fluorescence intensity of each working standard solution.

### 5. Construction of Calibration Curve:

- Plot a graph of fluorescence intensity versus the concentration of the working standard solutions.
- Determine the linearity and regression equation.

### 6. Quantification of Sample:

- Prepare the sample solution in the same solvent system and ensure the concentration falls within the linearity range of the calibration curve.
- Measure the fluorescence intensity of the sample solution.
- Calculate the concentration of dabigatran etexilate in the sample using the regression equation from the calibration curve.

## Protocol 2: Quantification of Dabigatran Etexilate using DMSO Solvent System

### 1. Materials and Reagents:

- Dabigatran Etexilate reference standard
- Dimethyl Sulphoxide (DMSO, analytical grade)
- Volumetric flasks
- Pipettes
- Quartz cuvettes
- Spectrofluorometer

## 2. Preparation of Stock Solution (100 µg/mL):

- Accurately weigh 10 mg of dabigatran etexilate reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve and make up the volume with DMSO.

## 3. Preparation of Working Standard Solutions:

- From the stock solution, prepare a series of working standard solutions by appropriate serial dilutions with DMSO to achieve concentrations in the range of 0.01-1.0 µg/mL.

## 4. Spectrofluorimetric Measurement:

- Set the excitation wavelength of the spectrofluorometer to 334 nm and the emission wavelength to 391 nm.
- Use DMSO as a blank to calibrate the instrument.
- Measure the fluorescence intensity of each working standard solution.

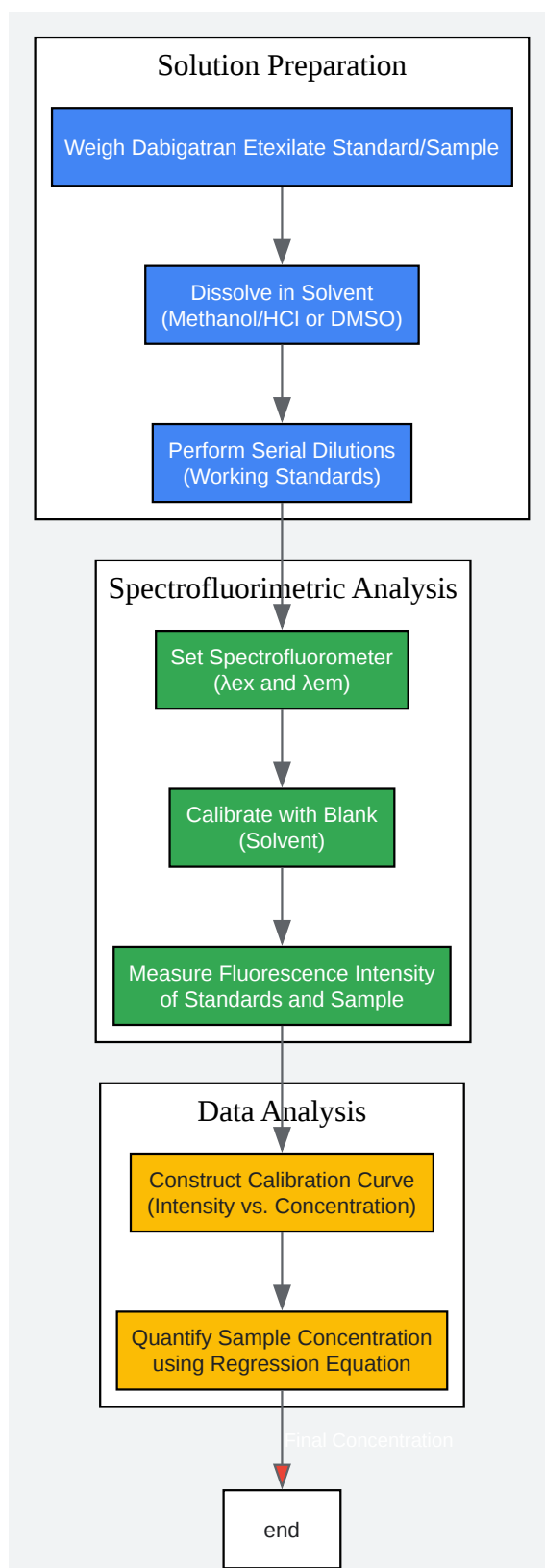
## 5. Construction of Calibration Curve:

- Plot a graph of fluorescence intensity versus the concentration of the working standard solutions.
- Determine the linearity and regression equation.

#### 6. Quantification of Sample:

- For pharmaceutical formulations (capsules), accurately weigh the contents of twenty capsules to determine the average weight.
- Take a quantity of the powdered capsule contents equivalent to 10 mg of dabigatran etexilate and dissolve it in a 10 mL volumetric flask with DMSO.
- Sonicate for 10 minutes and then make up the volume with DMSO.
- Filter the solution and further dilute the filtrate with DMSO to obtain a final concentration within the linearity range.
- Measure the fluorescence intensity of the sample solution.
- Calculate the concentration of dabigatran etexilate in the sample using the regression equation from the calibration curve.

## Visualizations



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Caption: Experimental workflow for spectrofluorimetric quantification of dabigatran etexilate.

## Conclusion

The spectrofluorimetric method for the quantification of dabigatran etexilate is simple, sensitive, and accurate. It can be readily implemented in a laboratory setting for routine analysis of the drug in bulk and pharmaceutical formulations. The choice of solvent system may depend on the specific laboratory requirements and instrumentation available. The provided protocols offer a solid foundation for developing and validating this analytical method.

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## References

- [1. Estimation Based on Emission Wavelength of Dabigatran Etexilate Mesylate in Bulk and Capsule Dosage Form - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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